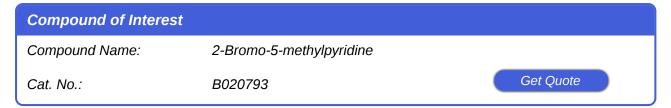


Technical Guide: Physicochemical Properties of 2-Bromo-5-methylpyridine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the molecular weight and density of **2-Bromo-5-methylpyridine** (CAS No: 3510-66-5), a key intermediate in pharmaceutical and chemical synthesis. This document outlines its core physicochemical properties, standardized experimental protocols for their determination, and a logical visualization of the compound's attributes.

Core Physicochemical Data

The quantitative properties of **2-Bromo-5-methylpyridine** are summarized in the table below for easy reference and comparison.



Property	Value	Source
Molecular Weight	172.02 g/mol	[1][2][3][4][5]
Molecular Formula	C ₆ H ₆ BrN	[1][2][6][7]
CAS Number	3510-66-5	[2][3][6][7][8]
Predicted Density	1.5 ± 0.1 g/cm ³	[9]
Estimated Refractive Index	1.5680	[8]
Melting Point	41-43 °C	[3][8]
Boiling Point	95-96 °C at 12.5 mmHg	[3][8]

Experimental Protocols

Accurate determination of molecular weight and density is critical for compound characterization, reaction stoichiometry, and quality control. The following sections detail the standard methodologies for these measurements.

Molecular Weight Determination via Mass Spectrometry

Mass spectrometry is a powerful analytical technique for determining the molecular weight of a compound by measuring the mass-to-charge ratio (m/z) of its ions.[6][8]

Methodology:

- Sample Ionization: A small sample of **2-Bromo-5-methylpyridine** is introduced into the mass spectrometer and vaporized. The gaseous molecules are then ionized, typically by bombarding them with a high-energy electron beam. This process removes an electron from the molecule, forming a positive ion known as the molecular ion (M+).[6][7][10]
- Ion Acceleration: The newly formed ions are accelerated by an electric field, imparting them with the same kinetic energy.[11]
- Ion Deflection and Separation: The accelerated ions then pass through a magnetic field, which deflects them. The degree of deflection is inversely proportional to the mass-to-charge ratio of the ion; lighter ions are deflected more than heavier ones.[6][10]



- Ion Detection: A detector measures the abundance of ions at each m/z value.
- Data Analysis: The resulting mass spectrum plots ion abundance against the m/z ratio. The
 peak with the highest m/z value typically corresponds to the molecular ion (parent peak), and
 its value represents the molecular weight of the compound.[6][10]

Density Determination via Gas Pycnometry

Gas pycnometry is a non-destructive technique used to determine the true density of a solid by measuring its volume via gas displacement.[1][3][4] Helium is often the gas of choice due to its inert nature and small atomic size, which allows it to penetrate small pores.[3]

Methodology:

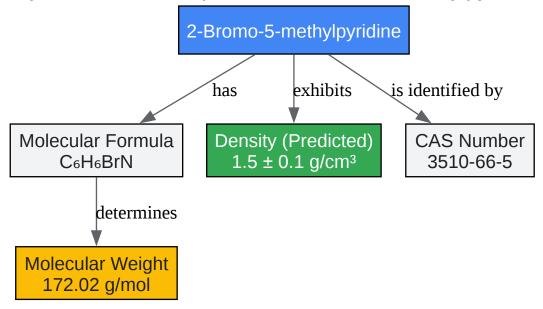
- Sample Preparation: A precisely weighed sample of solid 2-Bromo-5-methylpyridine is placed into a sample chamber of a known volume.
- System Purging: The system is purged with the analysis gas (e.g., helium) to remove any air and moisture.
- Pressurization: The sample chamber is pressurized to a specific pressure.
- Gas Expansion: The gas is then expanded into a second reference chamber of a known volume.
- Pressure Measurement: The pressure in both chambers is allowed to equilibrate, and the final pressure is recorded.
- Volume Calculation: Based on Boyle's Law, the volume of the solid sample is calculated from the difference in pressure before and after the expansion into the reference chamber.[2]
- Density Calculation: The density is then calculated by dividing the mass of the sample by its measured volume.

Logical Relationship Diagram

The following diagram illustrates the relationship between the chemical compound and its fundamental physical properties.



Physicochemical Properties of 2-Bromo-5-methylpyridine



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Compound and its key physical properties.

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